

# A Comprehensive Guide to the Safe Disposal of 5-Nitropicolinamide

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## Compound of Interest

Compound Name: 5-Nitropicolinamide

Cat. No.: B1583589

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **5-Nitropicolinamide**, a non-halogenated organic compound. Adherence to these guidelines will help mitigate risks and ensure compliance with regulatory standards.

## Key Safety and Disposal Information

A summary of critical data for **5-Nitropicolinamide** is presented below, offering a quick reference for safe handling and disposal.

| Identifier                          | Value  | Reference           |
|-------------------------------------|--|---------------------|
| Chemical Name                       | 5-Nitropyridine-2-carboxamide  | <a href="#">[1]</a> |
| Synonyms                            | 5-nitropicolinamide  | <a href="#">[1]</a> |
| CAS Number                          | 59290-34-5   | <a href="#">[1]</a> |
| Molecular Formula                   | C6H5N3O3   | <a href="#">[1]</a> |
| Primary Hazard                      | Harmful if swallowed.  | <a href="#">[2]</a> |
| Personal Protective Equipment (PPE) | Protective gloves, protective clothing, eye protection, face protection. | <a href="#">[3]</a> |
| Disposal Recommendation             | Dispose of contents/container to an approved waste disposal plant.       | <a href="#">[3]</a> |

## Disposal Protocol

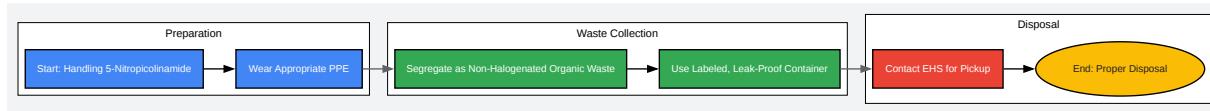
The proper disposal of **5-Nitropicolinamide** should be conducted in a manner that ensures the safety of laboratory personnel and prevents environmental contamination. The following step-by-step protocol should be followed:

- Personal Protective Equipment (PPE): Before handling **5-Nitropicolinamide**, ensure that appropriate PPE is worn, including safety glasses or goggles, a lab coat, and chemical-resistant gloves.[\[3\]](#)
- Waste Segregation: **5-Nitropicolinamide** is a non-halogenated organic compound.[\[4\]](#) As such, it should be collected in a designated, properly labeled waste container for non-halogenated organic waste.[\[4\]](#) Do not mix with halogenated organic wastes, inorganic wastes such as acids and bases, or other incompatible materials.[\[4\]](#)[\[5\]](#)
- Container Management:
  - Use a sturdy, leak-proof container for waste collection.[\[5\]](#)

- The container must be clearly labeled with "Hazardous Waste" and the specific chemical name, **"5-Nitropicolinamide."**
- Keep the waste container securely closed when not in use.[3]
- Store the waste container in a designated satellite accumulation area within the laboratory. [5]
- Disposal Procedure:
  - Do not dispose of **5-Nitropicolinamide** down the drain or in regular trash.
  - Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[2][6]
  - Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.[6]
- Decontamination:
  - Thoroughly decontaminate any surfaces or equipment that have come into contact with **5-Nitropicolinamide** using an appropriate solvent and cleaning procedure.
  - Dispose of any contaminated materials, such as paper towels or wipes, as hazardous waste in the same designated container.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **5-Nitropicolinamide**.



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Caption: Workflow for the safe disposal of **5-Nitropicolinamide**.

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